

# Application Notes and Protocols for the Precipitation of Silver Dichromate

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## Compound of Interest

Compound Name: Silver dichromate

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## Introduction

**Silver dichromate** ( $\text{Ag}_2\text{Cr}_2\text{O}_7$ ) is a sparingly soluble salt that readily precipitates from aqueous solutions upon the mixing of soluble silver (I) salts and dichromate salts. This precipitation reaction is a classic example of a double displacement reaction and is characterized by the formation of a distinct ruby red to reddish-brown precipitate. The reaction is governed by the solubility product constant ( $K_{sp}$ ) of **silver dichromate**.

The controlled precipitation of **silver dichromate** has applications in various scientific fields. In analytical chemistry, it forms the basis of the Mohr method for argentometric titrations, where the formation of the red silver chromate precipitate indicates the endpoint of the titration of halide ions.<sup>[1][2]</sup> In materials science, the synthesis of pure silver chromate is crucial for its use as a positive active substance in electrochemical generators, such as lithium batteries for pacemakers. Furthermore, the principles of this precipitation reaction are relevant in understanding and controlling crystallization processes, which is of interest in drug development and materials synthesis.

This document provides detailed protocols for the synthesis of **silver dichromate** precipitate, methods for its quantitative analysis, and a summary of its key physicochemical properties.

## Data Presentation

Table 1: Physicochemical Properties of **Silver Dichromate**

Property	Value	Reference
Chemical Formula	$\text{Ag}_2\text{Cr}_2\text{O}_7$	[3]
Molar Mass	431.76 g/mol	[3]
Appearance	Ruby red to reddish-brown crystalline powder	[1]
Density	4.77 g/cm <sup>3</sup>	[3]
Solubility Product (K <sub>sp</sub> ) at 25 °C	$2.0 \times 10^{-7}$	[3]
Solubility in water at 15 °C	0.0083 g/100 mL	
pH for Optimal Precipitation	~4.5 - 7	[4][5]

## Experimental Protocols

### Protocol 1: Small-Scale Laboratory Synthesis of Silver Dichromate

This protocol details the preparation of a small quantity of **silver dichromate** precipitate for general laboratory use and qualitative analysis.

Materials:

- Silver nitrate ( $\text{AgNO}_3$ ), 0.1 M solution
- Potassium dichromate ( $\text{K}_2\text{Cr}_2\text{O}_7$ ), 0.05 M solution
- Distilled or deionized water
- Beakers (50 mL)
- Graduated cylinders (25 mL)
- Stirring rod

- Filter paper (e.g., Whatman No. 1)
- Funnel
- Watch glass
- Drying oven

#### Procedure:

- Reagent Preparation:
  - Prepare a 0.1 M solution of silver nitrate by dissolving 1.6987 g of  $\text{AgNO}_3$  in 100 mL of distilled water.
  - Prepare a 0.05 M solution of potassium dichromate by dissolving 1.4709 g of  $\text{K}_2\text{Cr}_2\text{O}_7$  in 100 mL of distilled water.
- Precipitation:
  - In a 50 mL beaker, add 20 mL of the 0.1 M silver nitrate solution.
  - While stirring continuously with a glass rod, slowly add 10 mL of the 0.05 M potassium dichromate solution to the silver nitrate solution.
  - A ruby red precipitate of **silver dichromate** will form immediately.<sup>[6]</sup>
  - Continue stirring for 5 minutes to ensure the reaction goes to completion.
- Isolation and Washing:
  - Set up a filtration apparatus with a funnel and filter paper.
  - Wet the filter paper with a small amount of distilled water to ensure a good seal.
  - Pour the **silver dichromate** suspension through the filter paper.
  - Wash the precipitate on the filter paper with three 10 mL portions of distilled water to remove any soluble impurities.

- Drying:
  - Carefully remove the filter paper containing the precipitate and place it on a pre-weighed watch glass.
  - Dry the precipitate in a drying oven at 60-80 °C for 1-2 hours, or until a constant weight is achieved.
- Characterization (Optional):
  - The dried precipitate can be characterized by techniques such as X-ray diffraction (XRD) to confirm its crystalline structure or spectroscopy to analyze its purity.

## Protocol 2: Quantitative Gravimetric Analysis of Silver Dichromate

This protocol is designed for the precise quantitative determination of dichromate ions in a solution by precipitating them as **silver dichromate**.

Materials:

- Unknown solution containing dichromate ions
- Silver nitrate ( $\text{AgNO}_3$ ), solid, analytical grade
- Nitric acid ( $\text{HNO}_3$ ), dilute (e.g., 2 M)
- Distilled or deionized water
- Sintered glass crucible (pre-weighed)
- Beakers (250 mL)
- Heating plate with magnetic stirrer
- Wash bottle
- Drying oven

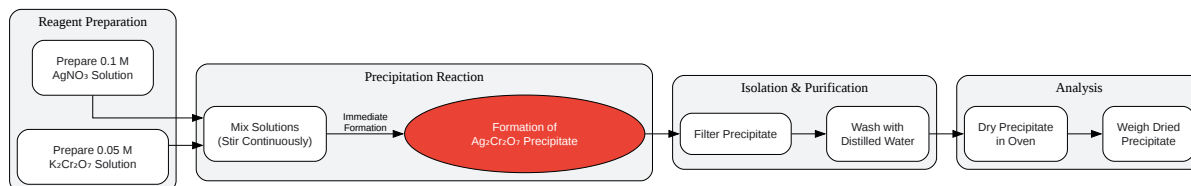
- Desiccator

#### Procedure:

- Sample Preparation:
  - Accurately pipette a known volume (e.g., 50.00 mL) of the unknown dichromate solution into a 250 mL beaker.
  - Acidify the solution by adding a few drops of dilute nitric acid to adjust the pH to approximately 4.5-5. This prevents the co-precipitation of silver oxide.<sup>[5]</sup>
- Precipitation:
  - Calculate the stoichiometric amount of silver nitrate required to precipitate the estimated amount of dichromate in the sample. Add a slight excess (approximately 10%) to ensure complete precipitation.
  - Dissolve the calculated mass of solid silver nitrate in a small amount of distilled water.
  - Heat the dichromate solution to 60-70 °C on a heating plate with stirring.
  - Slowly add the silver nitrate solution to the heated dichromate solution while stirring continuously. This promotes the formation of larger, more easily filterable crystals.
  - Continue heating and stirring for 30-60 minutes to digest the precipitate.
- Isolation and Washing:
  - Allow the precipitate to settle.
  - Filter the warm solution through a pre-weighed sintered glass crucible under vacuum.
  - Wash the precipitate in the crucible with several small portions of warm distilled water until the washings are free of silver ions (test with a drop of HCl solution; no turbidity should be observed).
- Drying and Weighing:

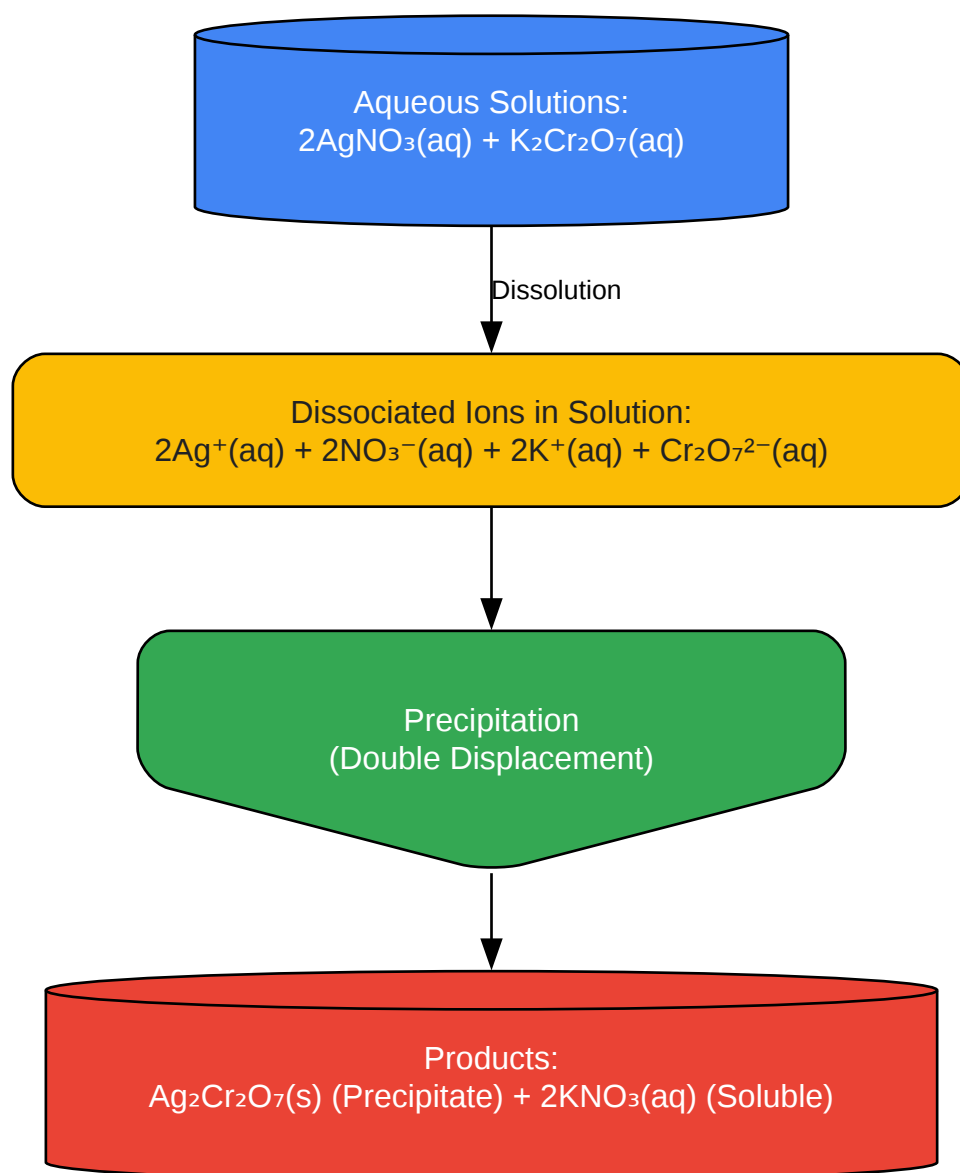
- Dry the crucible containing the precipitate in a drying oven at 110-120 °C to a constant weight.
- Cool the crucible in a desiccator before each weighing to prevent errors due to moisture absorption.
- Calculation:
  - Calculate the mass of the **silver dichromate** precipitate.
  - From the mass of the precipitate and the stoichiometry of the reaction, determine the concentration of dichromate ions in the original unknown solution.

## Mandatory Visualization



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Caption: Experimental workflow for the synthesis and isolation of **silver dichromate**.



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Caption: Logical relationship of the **silver dichromate** precipitation reaction.

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